

Independent Verification of Chinfloxacin's Activity Against Enterobacteriaceae: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chinfloxacin

Cat. No.: B10820905

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vitro activity of **Chinfloxacin**, a novel fluoroquinolone antibiotic, against a range of clinically relevant Enterobacteriaceae species. The data presented is compiled from published research and is intended to offer a clear perspective on **Chinfloxacin**'s performance relative to other commonly used fluoroquinolones, including ciprofloxacin, levofloxacin, and moxifloxacin.

Comparative In Vitro Activity

The antibacterial efficacy of **Chinfloxacin** and comparator agents was determined by measuring the Minimum Inhibitory Concentration (MIC). The MIC is the lowest concentration of an antibiotic that prevents visible growth of a bacterium. The following tables summarize the MIC50 and MIC90 values, representing the concentrations required to inhibit 50% and 90% of the tested isolates, respectively. Lower MIC values indicate greater antibacterial potency.

Organism (Number of Isolates)	Antibiotic	MIC50 (µg/mL)	MIC90 (µg/mL)
Escherichia coli (non-ESBL-producing, n=96)	Chinfoloxacin	0.03	0.5
	Ciprofloxacin	≤0.015	0.03
	Levofloxacin	0.03	0.125
	Moxifloxacin	0.03	0.125
Escherichia coli (ESBL-producing, n=50)	Chinfoloxacin	32	>128
	Ciprofloxacin	32	>128
	Levofloxacin	32	>128
	Moxifloxacin	16	64
Klebsiella pneumoniae (non-ESBL-producing, n=115)	Chinfoloxacin	0.25	16
	Ciprofloxacin	0.03	0.25
	Levofloxacin	0.125	1
	Moxifloxacin	0.125	2
Klebsiella pneumoniae (ESBL-producing, n=32)	Chinfoloxacin	64	128
	Ciprofloxacin	32	>128
	Levofloxacin	32	>128
	Moxifloxacin	16	32

Enterobacter aerogenes (n=73)	Chinifloxacin	0.5	8
Ciprofloxacin	0.06	0.5	
Levofloxacin	0.25	2	
Moxifloxacin	0.25	1	
Enterobacter cloacae (n=73)	Chinifloxacin	0.5	16
Ciprofloxacin	0.06	1	
Levofloxacin	0.25	4	
Moxifloxacin	0.25	2	
Proteus mirabilis (n=73)	Chinifloxacin	1	32
Ciprofloxacin	0.125	1	
Levofloxacin	0.25	4	
Moxifloxacin	0.5	4	
Serratia marcescens (n=73)	Chinifloxacin	2	16
Ciprofloxacin	0.25	1	
Levofloxacin	1	4	
Moxifloxacin	0.5	2	

Note: The data presented in this table is derived from a study that evaluated the in vitro activity of **Chinifloxacin** against a total of 1,739 clinical isolates.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Based on the available data, **Chinifloxacin**'s activity against Gram-negative Enterobacteriaceae is generally lower than that of ciprofloxacin and levofloxacin, with MIC90 values being 1/8- to 8-fold of those of ciprofloxacin and levofloxacin.[\[1\]](#) In comparison to

moxifloxacin, **Chinifloxacin**'s MIC90s were 1- to 2-fold higher against the tested gram-negative isolates.[\[1\]](#)

Experimental Protocols

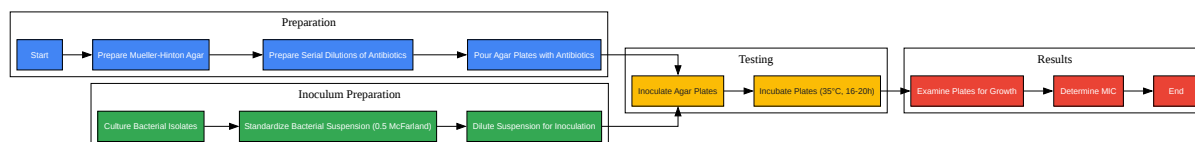
The in vitro activity of **Chinifloxacin** and other fluoroquinolones was assessed using the agar dilution method, in accordance with the guidelines established by the Clinical and Laboratory Standards Institute (CLSI).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Agar Dilution Method for Minimum Inhibitory Concentration (MIC) Determination:

- **Preparation of Antibiotic Plates:** A series of Mueller-Hinton agar plates are prepared, each containing a specific, doubling concentration of the antibiotic to be tested. A growth control plate with no antibiotic is also prepared.
- **Inoculum Preparation:** The bacterial isolates to be tested are cultured in a suitable broth medium to achieve a standardized turbidity, corresponding to a specific cell density (approximately 1.5×10^8 CFU/mL). This suspension is then diluted to the final inoculum density.
- **Inoculation:** A standardized volume of the diluted bacterial suspension is inoculated onto the surface of each antibiotic-containing agar plate and the growth control plate.
- **Incubation:** The inoculated plates are incubated at a controlled temperature (typically 35°C) for 16-20 hours.
- **MIC Determination:** After incubation, the plates are examined for bacterial growth. The MIC is recorded as the lowest concentration of the antibiotic that completely inhibits the visible growth of the organism.

Experimental Workflow

The following diagram illustrates the general workflow for determining the Minimum Inhibitory Concentration (MIC) of an antibiotic using the agar dilution method.

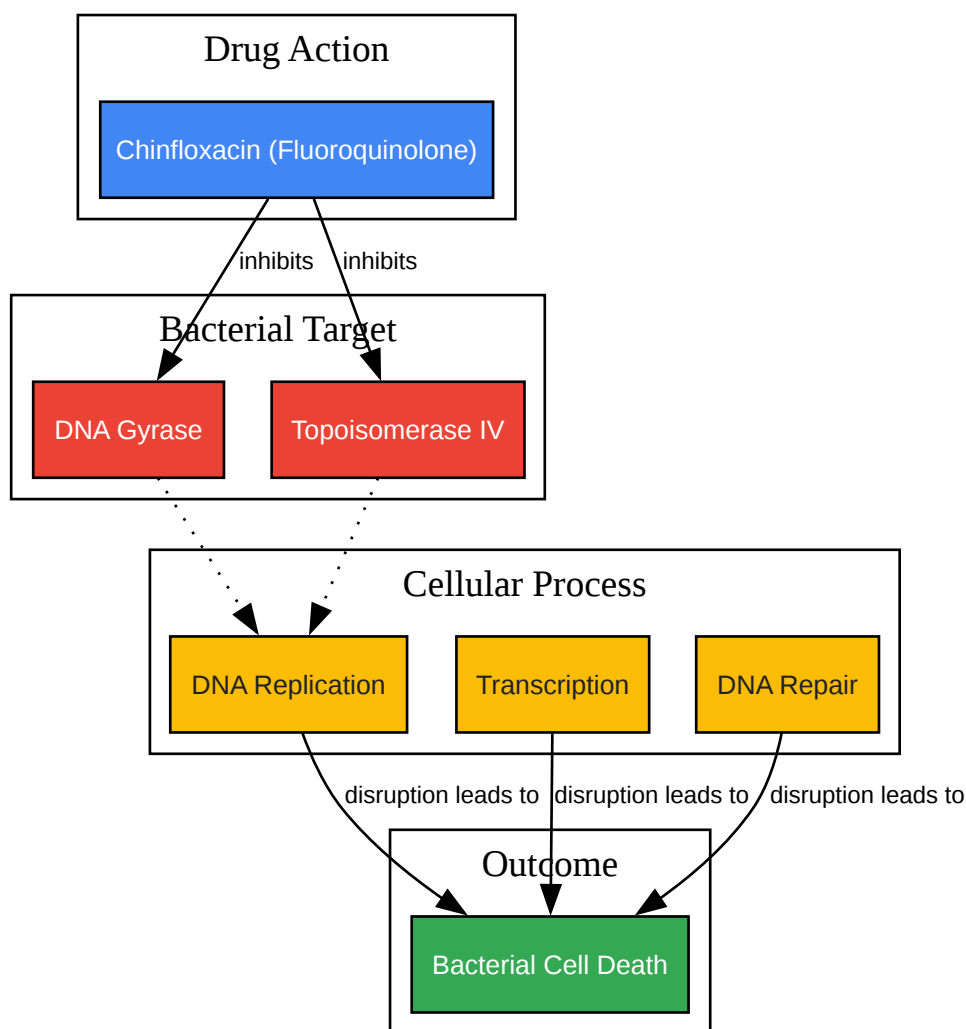


[Click to download full resolution via product page](#)

Caption: Workflow for MIC determination by agar dilution.

Signaling Pathways

Information regarding specific signaling pathways affected by **Chinfloxacin** in Enterobacteriaceae was not detailed in the provided search results. Fluoroquinolones, in general, exert their antibacterial effect by inhibiting DNA gyrase and topoisomerase IV, enzymes essential for bacterial DNA replication, transcription, repair, and recombination. This leads to a cascade of events culminating in bacterial cell death.



[Click to download full resolution via product page](#)

Caption: General mechanism of action for fluoroquinolones.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. karger.com [karger.com]
- 2. researchgate.net [researchgate.net]

- 3. In vitro antibacterial activity of chinfloxacin, a new fluoroquinolone antibiotic [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Independent Verification of Chinfloxacin's Activity Against Enterobacteriaceae: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10820905#independent-verification-of-chinfloxacin-s-activity-against-enterobacteriaceae]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com